

PP121 Quantitative Data Profile

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Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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Target/Aspect	Data	Context / Model	Source
mTOR	IC50 = 10 nM	In vitro kinase assay	[1]
VEGFR2	IC50 = 12 nM	In vitro kinase assay	[1]
Src	IC50 = 14 nM	In vitro kinase assay	[1]
PDGFR	IC50 = 2 nM	In vitro kinase assay	[1]
DNA-PK	IC50 = 60 nM	In vitro kinase assay	[1]
Anticontractile Effect	Relaxed pre-contracted tracheal rings	Ex vivo mouse tracheal rings	[2]
Anti-inflammatory Effect	Reduced AHR, inflammation, mucus	In vivo OVA-induced asthma mouse model	[2]
In Vivo Dose	20 mg/kg & 50 mg/kg	Oral administration in mouse model	[2]

Detailed Experimental Protocols

Here are the methodologies for the key experiments cited in the 2023 asthma study [2].

- **Mouse Airway Smooth Muscle Tension Measurement**

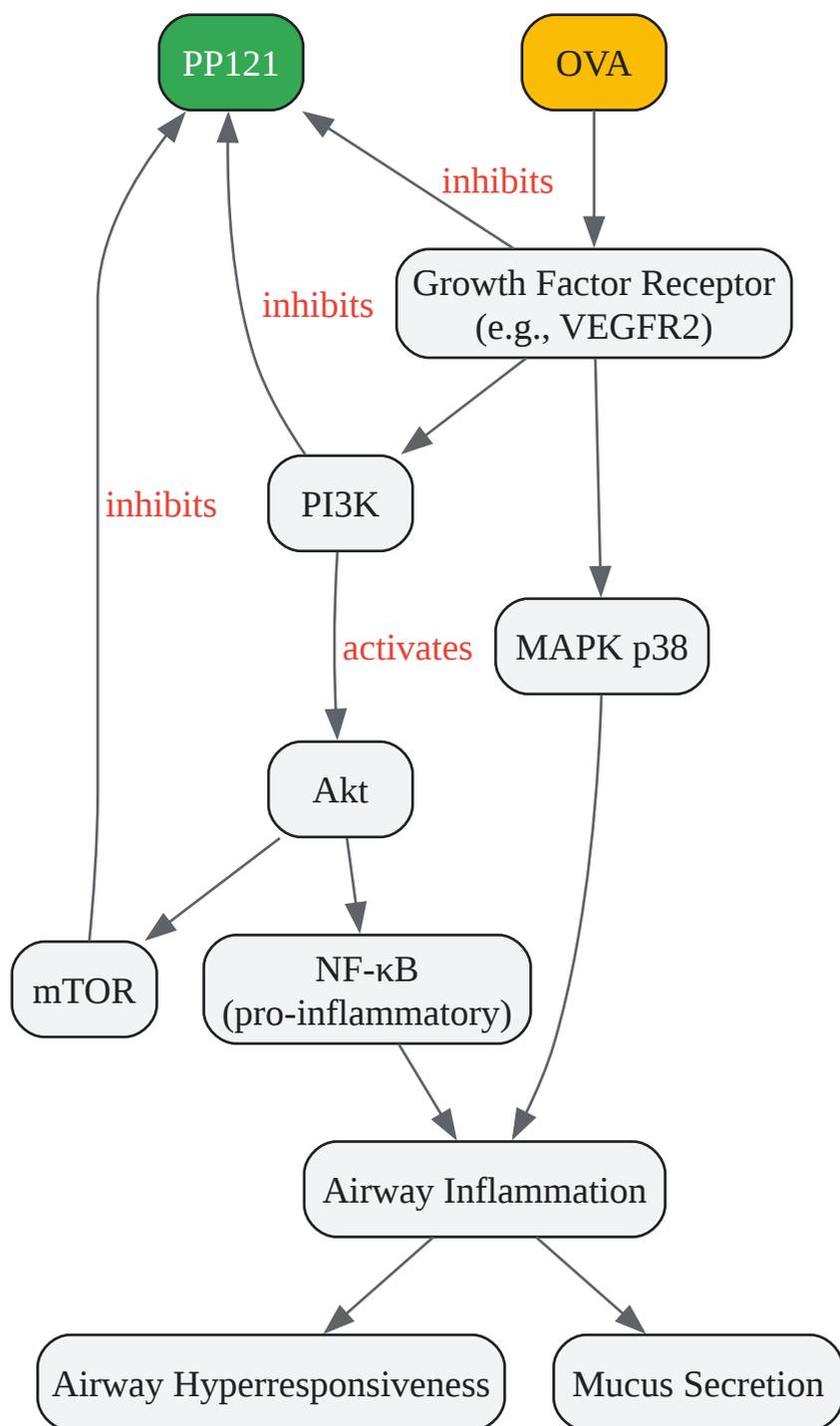
- **Purpose:** To investigate the direct anticontractile effect of **PP121** on airways.
- **Method:** Tracheae were dissected from euthanized mice and transferred to ice-cold physiological salt solution (PSS). Tracheal rings (5-7 mm) were isolated and mounted in an organ bath filled with PSS bubbled with 95% O₂ and 5% CO₂ at 37°C. After a 60-minute equilibration, the experiments were conducted using 80 mM K⁺ or 100 μM Acetylcholine (ACh) to induce contraction. The involvement of specific channels like Na⁺/Ca²⁺ exchangers (NCXs) was studied by replacing the PSS with a Lithium-based solution (Li-PSS).

- **Establishment of an Asthmatic Mouse Model**

- **Purpose:** To explore the therapeutic effects of **PP121** on asthma pathology in a live animal model.
- **Sensitization (Days 0, 7, 14):** Mice were sensitized via intraperitoneal (IP) injections of 200 μL of 3 mg/mL Ovalbumin (OVA) per 20 g of body weight. The control group received physiological saline.
- **Challenge & Treatment (Days 21 to 34):** Mice were stimulated with daily intranasal instillation of 20 μL of 3 mg/mL OVA per 20 g. During this period, treatment groups received daily oral gavage of either Dexamethasone (3 mg/kg) or **PP121** (20 mg/kg and 50 mg/kg). The control and asthma-only groups received oral gavage of physiological saline.

Signaling Pathway Diagram

The study [2] found that **PP121**'s therapeutic effects in asthma involve the suppression of the MAPK/Akt signaling pathway. The diagram below illustrates this mechanism.



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Figure 1: **PP121** inhibits the MAPK/Akt signaling pathway to alleviate asthma symptoms.

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References

1. PP121 | Multi-targeted Kinase Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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